

Application Note: Quantification of Tecloftalam in Plant Tissues using LC-MS/MS

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Compound of Interest

Compound Name: *Tecloftalam*

Cat. No.: *B131677*

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Abstract

This application note details a robust and sensitive method for the quantification of the fungicide **Tecloftalam** in various plant tissues using Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). The protocol employs a modified QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method for sample extraction and cleanup, ensuring high recovery and minimization of matrix effects. Chromatographic separation is achieved on a C18 reversed-phase column followed by detection using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This method is intended for researchers, scientists, and professionals in drug development and agricultural science requiring a reliable analytical procedure for **Tecloftalam** residue analysis.

Introduction

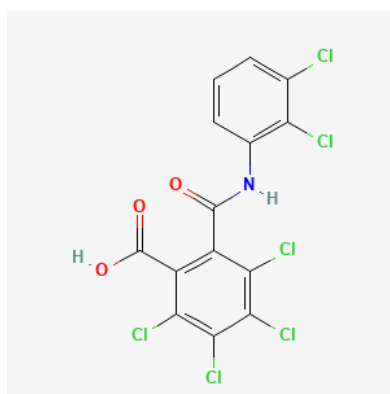
Tecloftalam is a systemic bactericide used for the control of bacterial leaf blight in rice and other crops.[1] Its persistence and potential accumulation in plant tissues necessitate a sensitive and selective analytical method for monitoring its residues to ensure food safety and for environmental risk assessment. LC-MS/MS offers high sensitivity and specificity, making it the ideal technique for detecting trace levels of pesticides in complex matrices like plant tissues. This protocol provides a comprehensive workflow from sample preparation to data analysis for the accurate quantification of **Tecloftalam**.

Physicochemical Properties of Tecloftalam

A thorough understanding of the analyte's properties is crucial for method development.

Property	Value	Reference
Chemical Name	2,3,4,5-tetrachloro-6-[(2,3-dichlorophenyl)carbamoyl]benzoic acid	--INVALID-LINK--
Molecular Formula	C ₁₄ H ₅ Cl ₆ NO ₃	--INVALID-LINK--
Molecular Weight	447.91 g/mol	--INVALID-LINK--

Chemical Structure



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Experimental Protocol

Sample Preparation (QuEChERS Method)

The QuEChERS method is a widely adopted sample preparation technique for pesticide residue analysis in food and agricultural samples due to its simplicity, speed, and effectiveness.

[2][3]

Materials:

- Homogenized plant tissue (e.g., leaves, stems, fruits)
- Acetonitrile (ACN), HPLC grade
- Magnesium sulfate (MgSO₄), anhydrous
- Sodium chloride (NaCl)

- Dispersive solid-phase extraction (d-SPE) tubes containing primary secondary amine (PSA) and MgSO_4
- Centrifuge capable of 4000 x g
- Vortex mixer

Procedure:

- Weigh 10 g of homogenized plant tissue into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add the appropriate internal standard.
- Vortex vigorously for 1 minute.
- Add 4 g of anhydrous MgSO_4 and 1 g of NaCl.
- Immediately shake vigorously for 1 minute to prevent the formation of MgSO_4 agglomerates.
- Centrifuge at 4000 x g for 5 minutes.
- Transfer the upper acetonitrile layer to a d-SPE cleanup tube containing 150 mg PSA and 900 mg MgSO_4 .
- Vortex for 30 seconds.
- Centrifuge at 4000 x g for 5 minutes.
- The resulting supernatant is the final extract. Filter through a 0.22 μm syringe filter into an autosampler vial for LC-MS/MS analysis.

LC-MS/MS Analysis

Instrumentation:

- Liquid Chromatograph coupled to a Triple Quadrupole Mass Spectrometer with an Electrospray Ionization (ESI) source.

LC Conditions:

- Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 μ m).
- Mobile Phase A: Water with 0.1% formic acid and 5 mM ammonium formate.
- Mobile Phase B: Methanol with 0.1% formic acid.
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Column Temperature: 40 $^{\circ}$ C.
- Gradient Program:

Time (min)	%B
0.0	10
1.0	10
8.0	95
10.0	95
10.1	10

| 12.0 | 10 |

MS/MS Conditions:

- Ionization Mode: Electrospray Ionization (ESI), Negative.
- Capillary Voltage: 3.0 kV.
- Source Temperature: 150 $^{\circ}$ C.
- Desolvation Temperature: 400 $^{\circ}$ C.

- Gas Flow Rates: Optimized for the specific instrument.

MRM Transitions: The determination of optimal MRM transitions requires direct infusion of a **Tecloftalam** standard into the mass spectrometer. Based on its structure, which contains a carboxylic acid and an amide group on a polychlorinated aromatic system, the deprotonated molecule $[M-H]^-$ is expected to be the precursor ion in negative ionization mode. The fragmentation is likely to occur at the amide bond. The following are proposed MRM transitions for method development:

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Dwell Time (ms)	Collision Energy (eV)
Tecloftalam (Quantifier)	445.8	298.8	100	25
Tecloftalam (Qualifier)	445.8	143.9	100	35

Note: The proposed product ions correspond to the tetrachlorophthalic acid fragment and the dichlorophenylamine fragment, respectively. These values are theoretical and must be optimized experimentally.

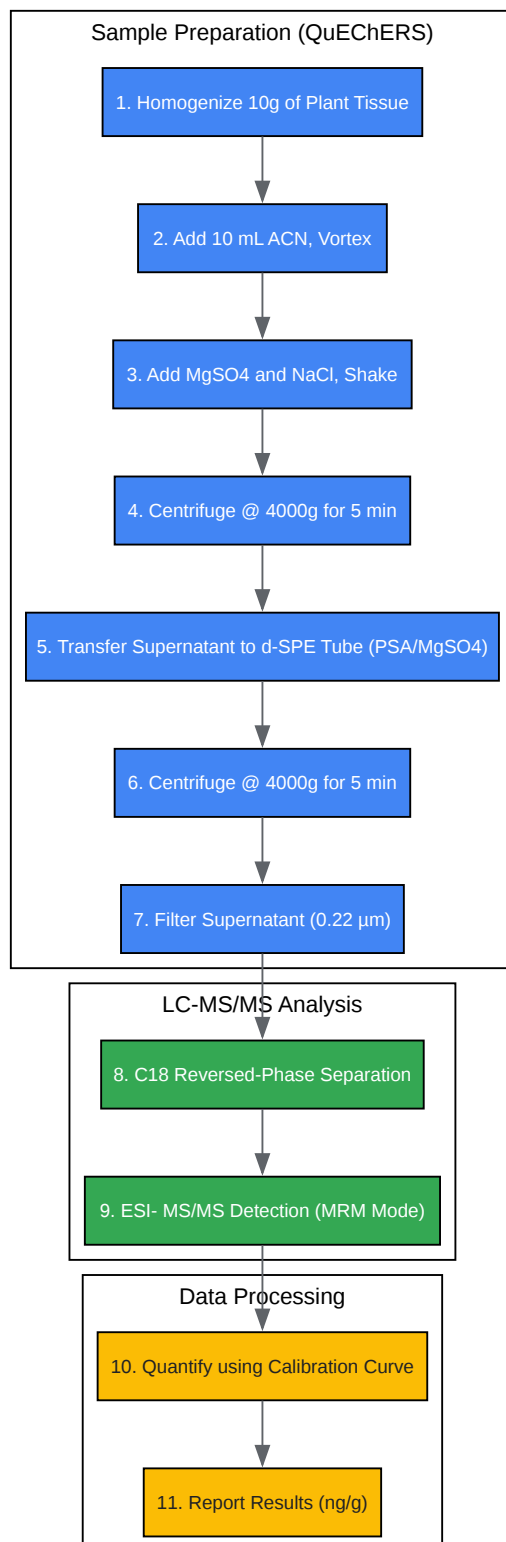
Data Presentation

The following table summarizes the expected performance characteristics of the method based on typical results for similar pesticide analyses.

Parameter	Result
Linear Range	0.1 - 100 ng/mL
Correlation Coefficient (r^2)	> 0.995
Limit of Detection (LOD)	0.05 ng/g
Limit of Quantification (LOQ)	0.15 ng/g
Recovery (at 1, 10, and 50 ng/g)	85-110%
Relative Standard Deviation (RSD)	< 15%

Workflow Diagram

Workflow for Tecloftalam Quantification in Plant Tissues



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Caption: Experimental workflow for **Tecloftalam** quantification.

Conclusion

The described LC-MS/MS method provides a reliable and sensitive approach for the quantification of **Tecloftalam** in plant tissues. The use of the QuEChERS protocol for sample preparation ensures high-throughput and excellent recoveries, while the specificity of MRM detection allows for accurate measurement even at low residue levels. This application note serves as a comprehensive guide for laboratories involved in pesticide residue monitoring and food safety analysis.

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